

Dichlorotriphenylphosphorane: A Technical Safety Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dichlorotriphenylphosphorane*

Cat. No.: *B105816*

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An In-depth Review of Hazard Data, Safe Handling Protocols, and Emergency Procedures

Dichlorotriphenylphosphorane ($(\text{C}_6\text{H}_5)_3\text{PCl}_2$), also known as triphenylphosphine dichloride, is a versatile chlorinating agent widely employed in organic synthesis. Its utility in converting alcohols to alkyl chlorides, epoxides to vicinal dichlorides, and carboxylic acids to acyl chlorides makes it a valuable reagent in pharmaceutical development and chemical research.^[1] However, its high reactivity necessitates a thorough understanding of its associated hazards to ensure safe handling and mitigate risks in the laboratory.

This technical guide provides a comprehensive overview of the safety information for **dichlorotriphenylphosphorane**, drawing from established Safety Data Sheets (SDS). It is intended for researchers, scientists, and drug development professionals who handle this compound. The guide details its physical and chemical properties, hazard classifications, safe handling and storage procedures, and emergency response protocols, supplemented by visualizations of key safety workflows.

Chemical and Physical Properties

A clear understanding of a substance's physical properties is the foundation of its safe handling. **Dichlorotriphenylphosphorane** is a moisture-sensitive, flammable solid.^{[2][3][4]} Key quantitative data are summarized in Table 1. Its sensitivity to moisture, with which it reacts, underscores the need for storage in anhydrous conditions.^{[2][3]}

Property	Value	Source
CAS Number	2526-64-9	[2][5][6]
Molecular Formula	C ₁₈ H ₁₅ Cl ₂ P	[2][6]
Molecular Weight	333.19 g/mol	[3][7]
Appearance	White to light yellow solid	[2]
Melting Point	85 °C (decomposes)	[3][4][7]
Flash Point	20 °C (68 °F) - closed cup	[7][8]
Water Solubility	Reacts with water	[3][4]

Hazard Identification and GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Dichlorotriphenylphosphorane** is classified as a hazardous substance with multiple risk factors. The primary hazards are its flammability and its corrosive nature to skin and eyes. [5][6] Some sources also indicate it is suspected of causing cancer (Carcinogenicity Category 1B). [7][8] The signal word for this chemical is "Danger". [5][6][8]

Hazard Class	GHS Category	Hazard Statement
Flammable Solids	Category 2	H228: Flammable solid
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	Category 1	H314: Causes severe skin burns and eye damage
Carcinogenicity	Category 1B	H350: May cause cancer

Table 2: GHS Hazard Classification for **Dichlorotriphenylphosphorane**. [5][6][8]

The GHS pictograms associated with these hazards are the flame, corrosion, and health hazard symbols. [8] These classifications mandate stringent safety precautions during handling, storage, and disposal.

Safe Handling and Storage

Proper handling and storage protocols are critical to minimizing exposure and preventing accidents.

Handling:

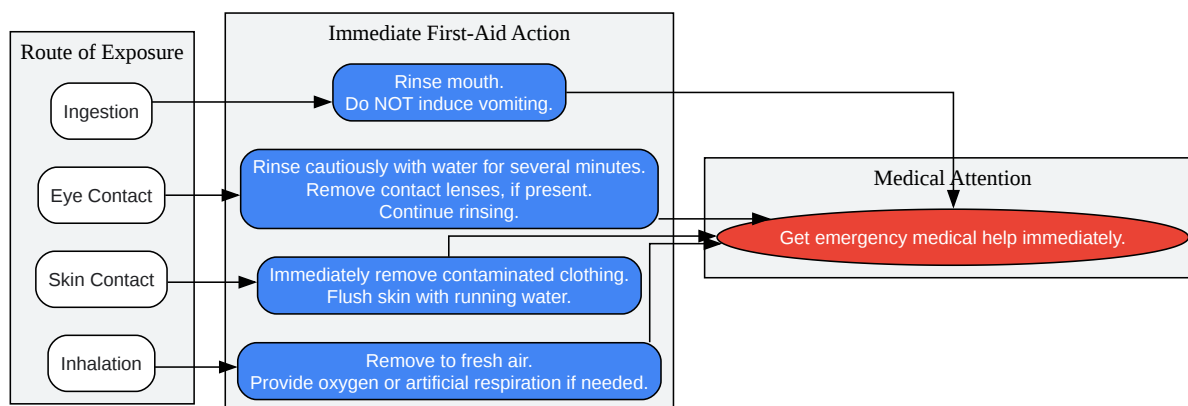
- Handle in a well-ventilated area, preferably within a chemical fume hood.[\[5\]](#)
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, tightly fitting safety goggles, and flame-retardant protective clothing.[\[5\]](#)[\[8\]](#)
- Avoid formation of dust and aerosols.[\[5\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources. Use non-sparking tools and explosion-proof equipment.[\[5\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[5\]](#)
- Do not breathe dust or vapors.[\[5\]](#)
- Wash hands thoroughly after handling.[\[5\]](#)

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[5\]](#)
- The compound is moisture-sensitive and should be handled under anhydrous conditions.[\[2\]](#)
[\[3\]](#)[\[4\]](#)
- Store locked up.[\[5\]](#)
- Keep away from incompatible materials, such as strong oxidizing agents.

Emergency and First-Aid Procedures

Immediate and appropriate response to an exposure is crucial. The following diagram outlines the first-aid measures required for different routes of exposure.



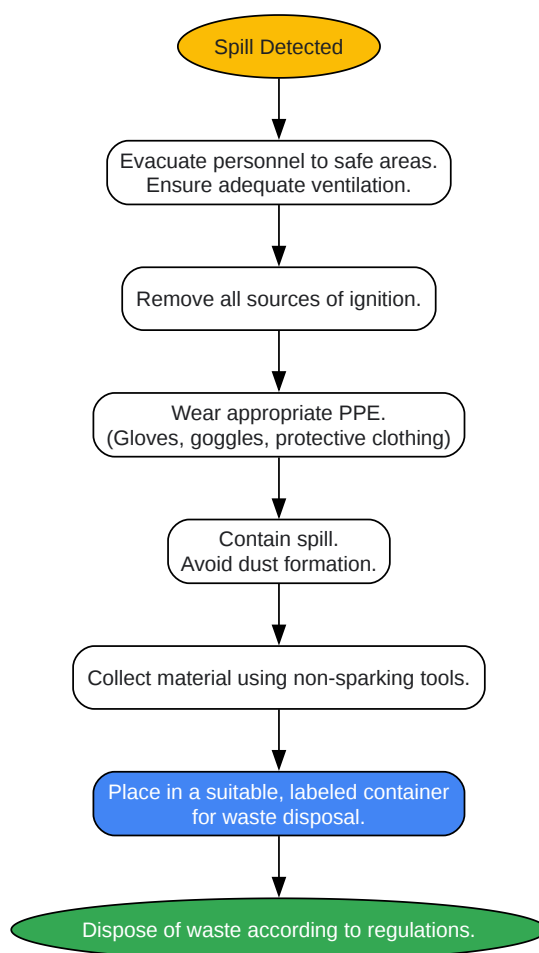
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First-Aid Response Workflow for **Dichlorotriphenylphosphorane** Exposure.

In case of a fire, use dry chemical, carbon dioxide, or alcohol-resistant foam. Do not use a solid stream of water, as it may scatter and spread the fire.

Accidental Release Measures

In the event of a spill, a systematic response is required to contain the material safely and protect personnel.



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Logical Workflow for Responding to an Accidental Spill.

Experimental Protocols for Hazard Determination

The GHS classifications are based on results from standardized experimental protocols. While the specific study reports for **dichlorotriphenylphosphorane** are not publicly available, the methodologies follow established international guidelines.

Skin Corrosion/Irritation (Based on OECD Guideline 404) This test evaluates the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.[2][9][10]

- Principle: A single dose of the test substance is applied to a small area of skin (approx. 6 cm²) on a test animal, typically an albino rabbit.[9]

- Procedure: A gauze patch holding 0.5 g of the solid substance is applied to the shaved skin of the animal.[\[2\]](#) The patch is covered with an occlusive dressing for a set exposure period, often in a sequential manner (e.g., 3 minutes, 1 hour, 4 hours) to minimize severe injury.[\[11\]](#)
- Observation: After the exposure period, the patch is removed, and the skin is examined for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours).[\[11\]](#)
- Classification: The severity and reversibility of the observed skin reactions are scored. Corrosive substances are those that cause irreversible tissue damage (necrosis) through the epidermis and into the dermis.[\[12\]](#)[\[13\]](#)

Serious Eye Damage/Irritation (Based on OECD Guideline 405) This test determines the potential of a substance to produce irritation or damage to the eye.[\[4\]](#)[\[8\]](#)

- Principle: The test substance is applied in a single dose into the conjunctival sac of one eye of an experimental animal (albino rabbit), with the other eye serving as a control.[\[4\]](#)[\[6\]](#)
- Procedure: A volume of 0.1 mL of the solid substance is instilled into the lower eyelid. The eyelids are held shut for one second. The eye is not washed out for at least 24 hours unless a corrosive effect is immediately apparent.[\[5\]](#)
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application. The degree of eye injury is scored based on the cornea (opacity), iris, and conjunctiva (redness, swelling).[\[4\]](#)
- Classification: Substances causing irreversible eye damage or significant, persistent irritation are classified as causing serious eye damage (Category 1).[\[14\]](#)

Flammable Solids (Based on UN Test N.1) This test method determines if a solid is readily combustible.[\[15\]](#)[\[16\]](#)

- Principle: The test assesses the burning rate of a substance formed into a long strip or powder train.[\[15\]](#)[\[17\]](#)
- Procedure: A 250 mm long train of the powdered substance is prepared on a non-combustible surface. One end of the train is ignited with a flame source (e.g., a gas burner).

[15]

- Screening Test: The primary observation is whether combustion propagates along the train. If the substance does not ignite or the flame does not propagate more than 200mm within a 2-minute test period, it is not classified as a flammable solid.[16]
- Burning Rate Test: If the substance propagates a flame in the screening test, the main test is conducted. The time it takes for the flame to travel a measured distance (e.g., 100 mm) is recorded.[16][17]
- Classification: The substance is classified as a flammable solid (Division 4.1) if the burning time is below a certain threshold. It is further assigned to a Packing Group (II for higher hazard, III for lower hazard) based on how fast it burns.[17]

Toxicological and Ecological Information

Detailed quantitative toxicological data, such as LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%), for **Dichlorotriphenylphosphorane** are not readily available in the public domain.[5] The primary health hazards identified are severe skin and eye damage upon contact and a suspected risk of carcinogenicity.[5][8]

Similarly, specific data on the ecological effects (toxicity to fish, daphnia, algae) are not available.[5] Due to its hazardous nature, release into the environment must be avoided. Disposal should be carried out via a licensed professional waste disposal service in accordance with local, state, and federal regulations.[5]

Conclusion

Dichlorotriphenylphosphorane is an effective and important reagent, but its hazardous properties—flammability and corrosivity—demand rigorous adherence to safety protocols. Researchers and laboratory personnel must be fully aware of these risks and proficient in the handling, storage, and emergency procedures outlined in this guide and the official Safety Data Sheet. By implementing these measures, the risks associated with the use of this valuable chemical can be effectively managed.

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